

# Personal protective equipment for handling Desmethyleneparoxetine hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Desmethyleneparoxetine  
hydrochloride*

Cat. No.: *B593074*

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## Essential Safety and Handling Guide for Desmethyleneparoxetine Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Desmethyleneparoxetine hydrochloride**, a major metabolite of the antidepressant Paroxetine. The following procedures are based on the safety data for Paroxetine hydrochloride and should be implemented to minimize risk and ensure a safe laboratory environment.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **Desmethyleneparoxetine hydrochloride** is presented below.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>21</sub> ClFNO <sub>3</sub> [1]
Molecular Weight	353.82 g/mol [2]
Appearance	Yellow Solid[3]
Melting Point	104-107 °C[1]
Boiling Point	509.6 ± 50.0 °C (Predicted)[1]
Density	1.233 ± 0.06 g/cm <sup>3</sup> (Predicted)[1]
Solubility	DMSO (Slightly), Methanol (Slightly)[1]
Storage Temperature	-20°C Freezer[1] or 2-8°C Refrigerator[3]

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **Desmethyleneparoxetine hydrochloride**, the following personal protective equipment is mandatory.

### 1. Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.

### 2. Skin Protection:

- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat, and for larger quantities, consider a disposable laboratory coat or coverall of low permeability.

### 3. Respiratory Protection:

- In cases of inadequate ventilation or when dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

## Operational Plans: Handling and Storage

Strict adherence to the following operational procedures will minimize exposure and ensure safe handling.

### Handling:

- Handle in a well-ventilated area, preferably in a laboratory fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- Store at the recommended temperature (-20°C or 2-8°C) and protect from light.

## Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

### 1. Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.
- Seek medical attention.

### 2. Skin Contact:

- Wash off immediately with plenty of soap and water.
- Remove contaminated clothing.

- If skin irritation persists, seek medical attention.

### 3. Inhalation:

- Move the person to fresh air.
- If breathing is difficult, give oxygen.
- Seek medical attention if symptoms occur.

### 4. Ingestion:

- Clean mouth with water and drink plenty of water afterward.
- Do NOT induce vomiting.
- Seek immediate medical attention.

### 5. Spills:

- For minor spills, use appropriate personal protective equipment, sweep up the material, and place it in a suitable container for disposal. Avoid generating dust.
- For major spills, evacuate the area and follow institutional emergency protocols.

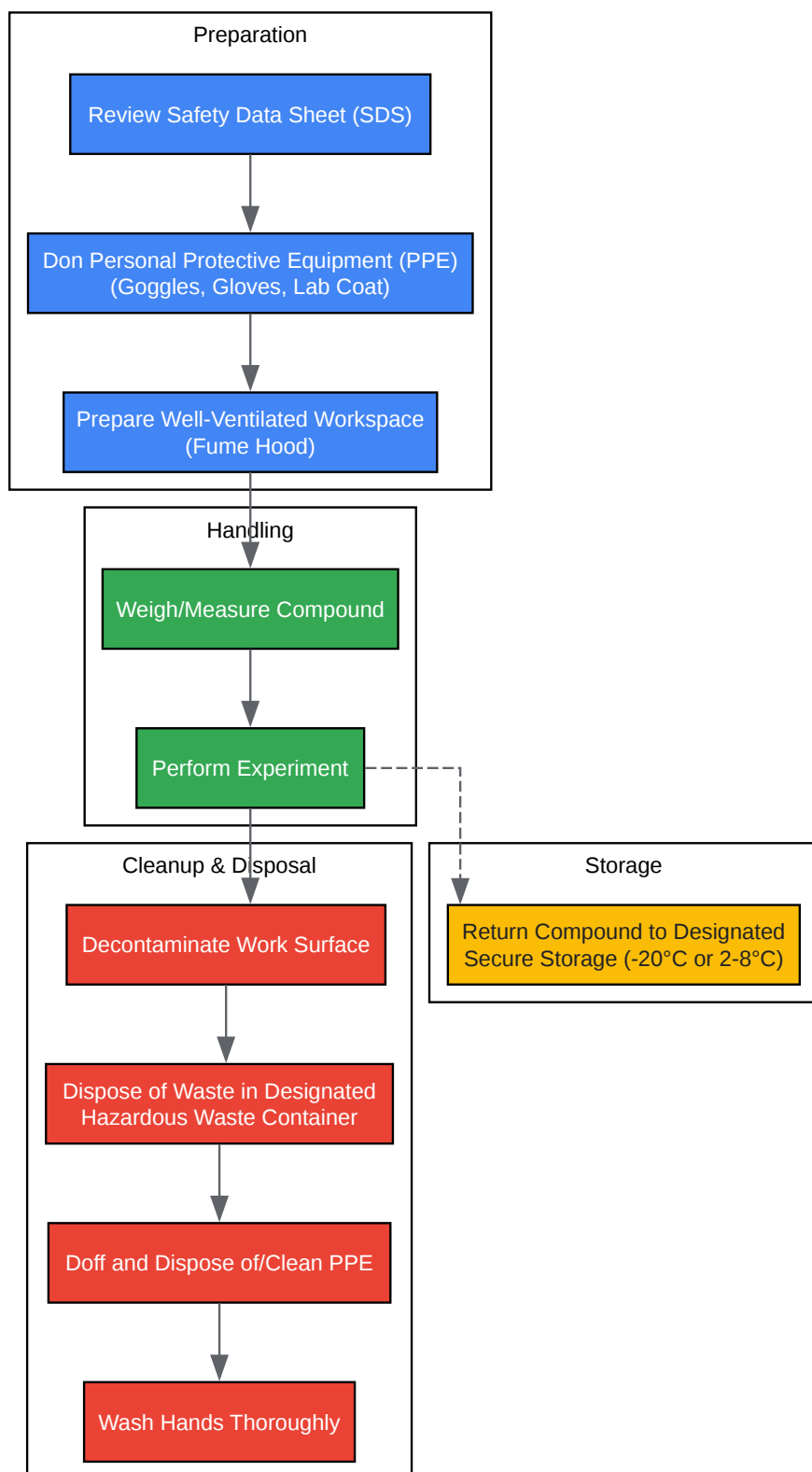
## Disposal Plan

All waste materials should be handled as hazardous waste and disposed of in accordance with federal, state, and local environmental regulations.

- Dispose of the substance and its container at a licensed hazardous-waste disposal plant.
- Do not allow the product to enter drains or waterways.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Desmethyleneparoxetine hydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Desmethyleneparoxetine Hydrochloride**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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